

FPS-ZM1 Technical Support Center: Solution Stability and Storage Guidelines

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Compound of Interest

Compound Name: FPS-ZM1

Cat. No.: B1673994

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For researchers, scientists, and drug development professionals utilizing **FPS-ZM1**, ensuring its stability and proper handling is paramount for reproducible and accurate experimental outcomes. This guide provides comprehensive information on the stability of **FPS-ZM1** in various solutions, recommended storage conditions, and answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **FPS-ZM1**?

A1: Solid **FPS-ZM1** should be stored at -20°C for long-term stability, where it can remain stable for at least three to four years[1][2][3][4]. For shorter periods, storage at 4°C for up to two years is also an option[4].

Q2: How should I store **FPS-ZM1** once it is dissolved in a solvent?

A2: For stock solutions, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles[5]. The optimal storage temperature and duration can vary by solvent and supplier recommendations. Generally, storage at -80°C is recommended for periods of one to two years[1][4][5]. Some suppliers indicate stability for up to six months or a year when stored at -20°C[4][5][6].

Q3: What solvents can I use to dissolve **FPS-ZM1**?

A3: **FPS-ZM1** is soluble in several organic solvents, including DMSO, ethanol, and DMF[2][3]. It is sparingly soluble in aqueous buffers[3]. For experiments requiring an aqueous solution, it is advised to first dissolve **FPS-ZM1** in an organic solvent like DMSO or DMF and then dilute it with the aqueous buffer of choice[3].

Q4: I'm seeing different maximum solubilities for **FPS-ZM1** in DMSO from different suppliers. Why is that?

A4: It is common to see variations in reported solubility values between suppliers. This can be due to differences in the purity of the compound, the specific formulation, or the methods used to determine solubility. It is always best to refer to the certificate of analysis provided with your specific batch of **FPS-ZM1**. Using fresh, anhydrous DMSO is also crucial, as moisture-absorbing DMSO can reduce solubility[5]. Sonication may also be recommended to aid dissolution[1].

Q5: How long is an aqueous solution of **FPS-ZM1** stable?

A5: It is not recommended to store aqueous solutions of **FPS-ZM1** for more than one day[3]. For optimal results, mixed aqueous solutions should be used immediately after preparation[5].

Quantitative Data Summary

FPS-ZM1 Storage Stability

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	≥ 4 years	[2][3]
Solid (Powder)	-20°C	3 years	[1][4][5]
Solid (Powder)	4°C	2 years	[4]
In Solvent	-80°C	1 year	[1][5]
In Solvent	-80°C	2 years	[4]
In Solvent	-20°C	1 year	[4]
In Solvent	-20°C	6 months	[6]
In Solvent	-20°C	1 month	[5]

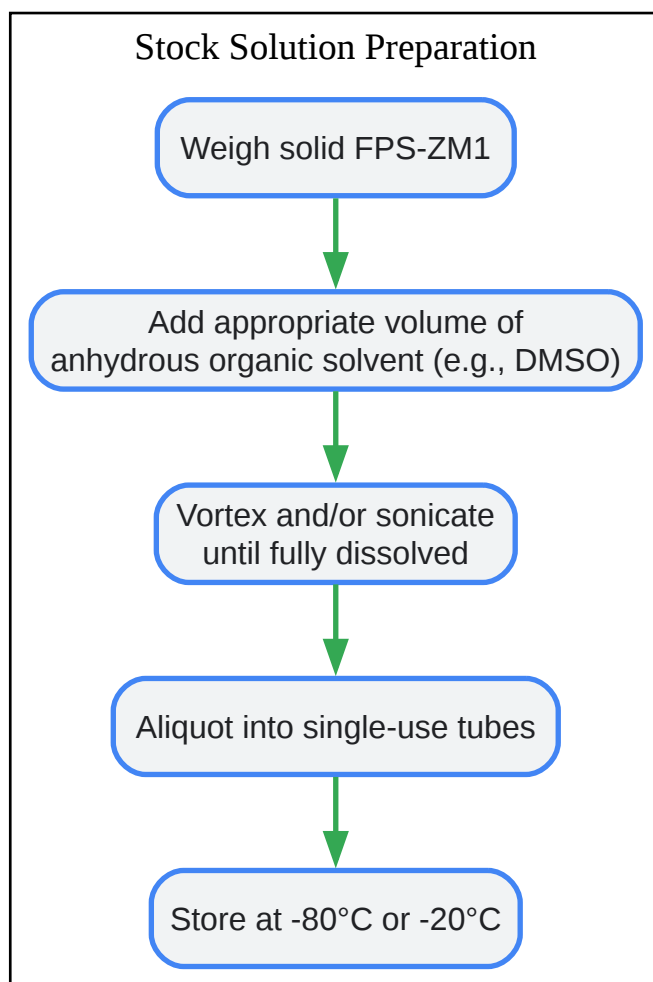
FPS-ZM1 Solubility

Solvent	Concentration	Citations
DMSO	100 mg/mL	[6]
DMSO	100 mM	
DMSO	66 mg/mL (201.31 mM)	[5]
DMSO	65 mg/mL (198.26 mM)	[5]
DMSO	58.33 mg/mL (177.92 mM)	[4]
DMSO	32.78 mg/mL	
DMSO	25 mg/mL	[2] [3]
DMSO	16.67 mg/mL (50.85 mM)	[1]
Ethanol	100 mM	
Ethanol	66 mg/mL	[5]
Ethanol	32.78 mg/mL	
Ethanol	15 mg/mL	[2] [3]
DMF	30 mg/mL	[2] [3]
DMF:PBS (pH 7.2) (1:7)	0.12 mg/mL	[2] [3]
Water	Insoluble	[4] [5]

Experimental Protocols & Workflows

Protocol for Preparation of FPS-ZM1 Stock Solution

A stock solution of **FPS-ZM1** can be prepared by dissolving the solid compound in an appropriate organic solvent such as DMSO, ethanol, or DMF[\[3\]](#). To minimize degradation, the solvent should be purged with an inert gas[\[3\]](#).

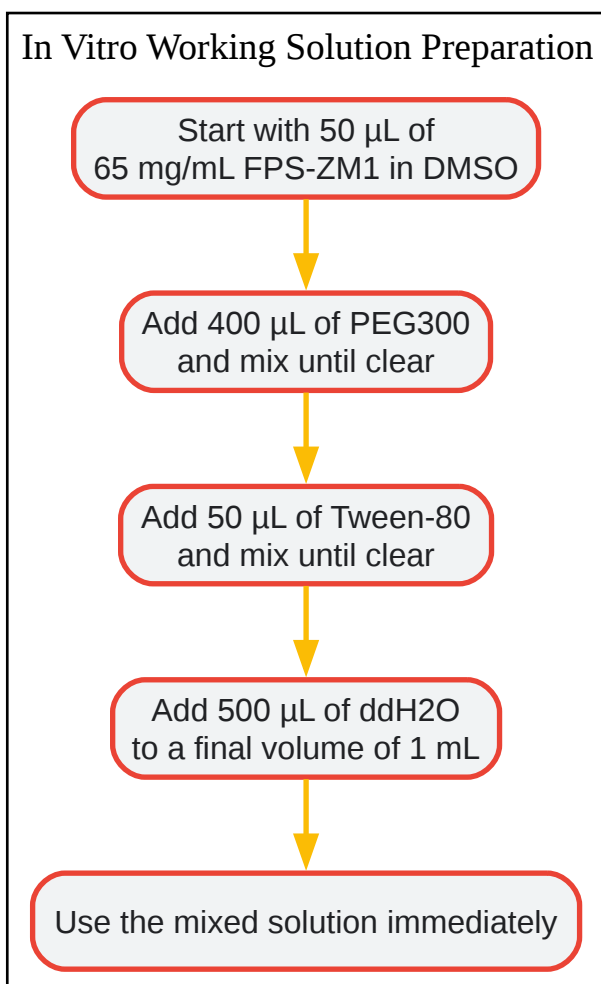


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Caption: Workflow for preparing **FPS-ZM1** stock solution.

Protocol for Preparation of In Vitro Working Solution

For in vitro experiments requiring an aqueous-based medium, a multi-step dilution process is often necessary. The following is an example protocol for preparing a 1 mL working solution[5].

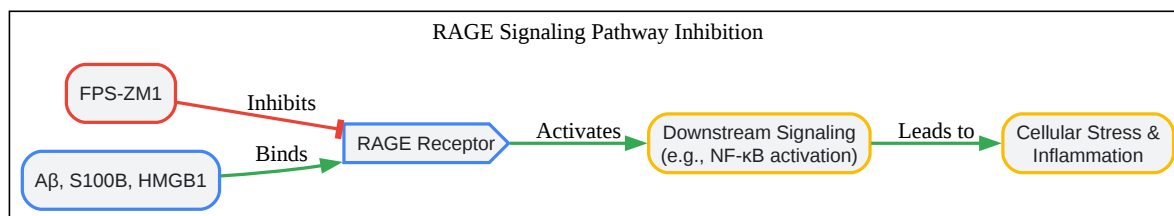


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Caption: Protocol for preparing an in vitro working solution of **FPS-ZM1**.

RAGE Signaling Inhibition by FPS-ZM1

FPS-ZM1 is a high-affinity inhibitor of the Receptor for Advanced Glycation End products (RAGE)[2][7]. It acts by blocking the binding of ligands, such as Amyloid- β (A β), S100B, and HMGB1, to the V domain of RAGE[5][8]. This inhibition prevents the activation of downstream signaling pathways, such as NF- κ B, which are implicated in cellular stress and inflammation[8].



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Caption: Mechanism of RAGE signaling inhibition by **FPS-ZM1**.

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